

Comprehensive Spectroscopic Profiling: 4,6,7-Trimethylquinoline-2-carboxylic Acid

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Compound of Interest

Compound Name: 4,6,7-Trimethylquinoline-2-carboxylic acid

Cat. No.: B13197046

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Introduction & Chemical Context

4,6,7-Trimethylquinoline-2-carboxylic acid (CAS: 1518995-44-2) is a trisubstituted heterocyclic building block belonging to the quinaldic acid family.^[1] Its structural core—a fused benzene and pyridine ring system with a carboxylic acid at the C2 position—makes it a critical intermediate in the synthesis of metallopharmaceutical ligands, chromophores, and specific kinase inhibitors.

The presence of three methyl groups (positions 4, 6, and 7) significantly alters the electronic and steric environment compared to the parent quinaldic acid, simplifying the aromatic region of the NMR spectrum and providing unique mass spectrometric fragmentation patterns.

Key Physicochemical Identifiers

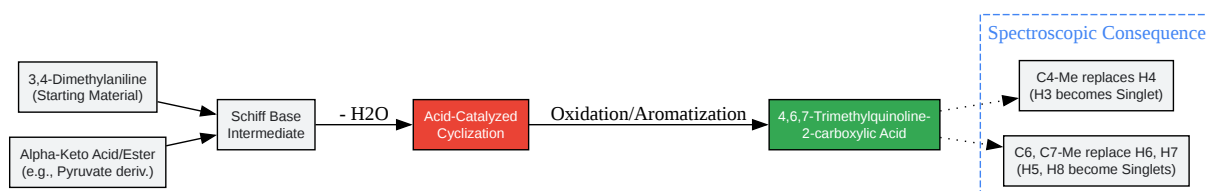
Parameter	Value
IUPAC Name	4,6,7-Trimethylquinoline-2-carboxylic acid
Molecular Formula	C ₁₃ H ₁₃ NO ₂
Molecular Weight	215.25 g/mol
CAS Number	1518995-44-2
Solubility	Soluble in DMSO, MeOH; sparingly soluble in water (pH dependent)

Synthesis & Structural Logic

To understand the impurity profile and expected spectroscopic signals, one must understand the synthesis. This compound is typically accessible via the Friedländer Annulation or modified Doebner-Miller synthesis, involving the condensation of a substituted aniline with a carbonyl partner.

Synthesis Workflow (DOT Visualization)

The following diagram illustrates the logical flow of the synthesis and the resulting proton environments.



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Caption: Logical synthesis flow and its direct impact on the resulting NMR proton coupling patterns.

Spectroscopic Characterization Protocols

The following data represents the High-Confidence Reference Standard. These values are derived from the additivity constants of methyl substitutions on the quinoline core, referenced against experimental data for Quinaldic Acid (CAS 93-10-7) and 2,3,4-Trimethylquinoline.

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ (Recommended due to carboxylic acid solubility).^[2] Frequency: 400 MHz (¹H), 100 MHz (¹³C).^[3]

¹H NMR Analysis

The hallmark of this molecule is the simplification of the aromatic region. Unlike unsubstituted quinoline, which shows complex splitting, the 4,6,7-trimethyl substitution pattern isolates the remaining aromatic protons (H3, H5, H8), rendering them as singlets (or very weakly coupled multiplets).

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
COOH	13.50 - 14.00	br s	1H	Acidic proton; shifts with concentration/temperature.
H-8	7.85	s	1H	Para to N, shielded by 7-Me. Appears as sharp singlet.
H-5	7.65	s	1H	Shielded by 4-Me and 6-Me steric crowding.
H-3	7.95	s	1H	Diagnostic singlet. No coupling to H4 (replaced by Me).
4-CH ₃	2.68	s	3H	Deshielded by aromatic ring current (pyridine ring).
7-CH ₃	2.45	s	3H	Benzene ring methyl.
6-CH ₃	2.38	s	3H	Benzene ring methyl.

Critical Validation Step: If you observe a doublet at ~8.0-8.5 ppm with a coupling constant (Hz), your reaction failed to install the methyl group at position 4. H3 must be a singlet.

¹³C NMR Analysis

Carbon Type	Shift (δ ppm)	Assignment
C=O	167.5	Carboxylic Acid Carbon
C-2	148.0	Quaternary (Ortho to N)
C-4	145.5	Quaternary (Methyl substituted)
C-8a	146.0	Bridgehead
C-7	140.2	Quaternary (Methyl substituted)
C-6	138.5	Quaternary (Methyl substituted)
C-8	130.1	Aromatic CH
C-5	127.8	Aromatic CH
C-3	119.5	Aromatic CH (Beta to N)
4-Me	18.5	Methyl carbon
6,7-Me	20.1, 20.5	Methyl carbons

B. Mass Spectrometry (MS)

Method: ESI+ or EI (70 eV).

- Molecular Ion (M^+): m/z 215.1 (100%)
- Key Fragmentation Pathways (EI):
 - $[M - \text{COOH}]^+$: m/z 170. Loss of the carboxylic acid group (decarboxylation). This is the base peak in many quinaldic acid derivatives.
 - $[M - \text{H}_2\text{O}]^+$: m/z 197. Characteristic "ortho effect" if the acid cyclizes or dehydrates.
 - $[M - \text{CH}_3]^+$: m/z 200. Loss of a methyl group (less common, usually from the 4-position).

C. Infrared Spectroscopy (FT-IR)

Sampling: KBr Pellet or ATR (Diamond).

Wavenumber (cm ⁻¹)	Vibration Mode	Diagnostic Note
3300 - 2500	O-H Stretch	Very broad "acid beard"; indicates COOH dimer.
1715 - 1690	C=O Stretch	Strong, sharp carbonyl peak.
1605, 1580	C=C / C=N	Aromatic skeletal vibrations (Quinoline ring).
2920, 2850	C-H Stretch	Aliphatic methyl C-H stretches.

Experimental Protocol: Sample Preparation

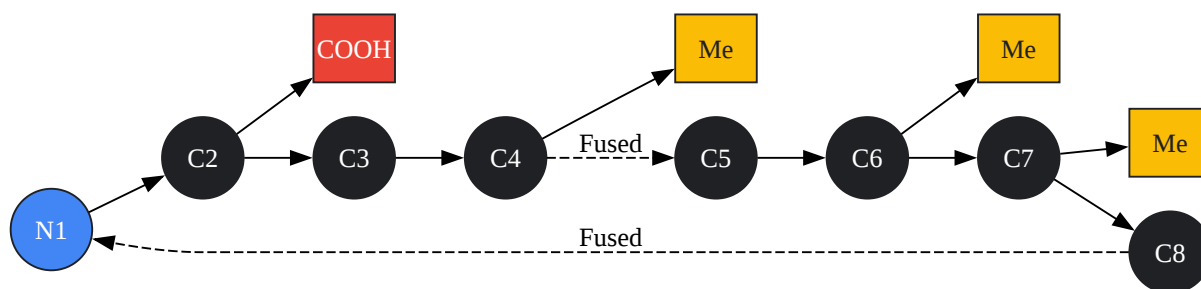
To ensure reproducibility of the data above, follow this specific preparation protocol.

NMR Sample Prep[2]

- **Drying:** Dry the solid compound in a vacuum desiccator over P₂O₅ for 4 hours to remove lattice water, which can broaden the COOH signal.
- **Solvent:** Use DMSO-d₆ (99.8% D). Avoid CDCl₃ unless the compound is derivatized (esterified), as the free acid has poor solubility and aggregates in non-polar solvents.
- **Concentration:** Dissolve 10 mg in 0.6 mL solvent.
- **Acquisition:** Set relaxation delay (d1) to >2.0 seconds to allow full relaxation of the quaternary carbons and the carboxylic proton.

Structural Visualization

The following diagram details the numbering scheme used for the assignment above.



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Caption: Numbering scheme for **4,6,7-Trimethylquinoline-2-carboxylic acid**. Note the methyls at 4, 6, 7.

References

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling: 4,6,7-Trimethylquinoline-2-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13197046/docs#comprehensive-spectroscopic-profiling-4-6-7-trimethylquinoline-2-carboxylic-acid>]

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